

AZD4144 Structure-Activity Relationship: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AZD4144

Cat. No.: B15614689

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

AZD4144 is a potent and selective inhibitor of the NLRP3 inflammasome, a key component of the innate immune system implicated in a wide range of inflammatory diseases. This technical guide provides an in-depth analysis of the structure-activity relationship (SAR) of **AZD4144**, detailing its discovery from the initial lead compound, MCC950. The document outlines the medicinal chemistry efforts to optimize potency and selectivity while mitigating toxicity risks such as phospholipidosis, genotoxicity, and hERG inhibition.^{[1][2]} Quantitative data from key biochemical and cellular assays are summarized in structured tables for comparative analysis. Detailed experimental protocols for these assays are also provided to enable replication and further investigation. Signaling pathway and experimental workflow diagrams, generated using Graphviz (DOT language), offer a clear visual representation of the underlying biological processes and the drug discovery cascade. This guide is intended to serve as a comprehensive resource for researchers and professionals involved in the development of novel anti-inflammatory therapeutics targeting the NLRP3 inflammasome.

Introduction

The NLRP3 inflammasome is a multi-protein complex that plays a critical role in the innate immune response by activating caspase-1 and subsequently processing the pro-inflammatory cytokines interleukin-1 β (IL-1 β) and interleukin-18 (IL-18).^{[3][4]} Dysregulation of the NLRP3 inflammasome is associated with a variety of inflammatory and autoimmune diseases, making it an attractive therapeutic target.^[1] **AZD4144** emerged from a dedicated drug discovery program aimed at identifying a novel, potent, and selective NLRP3 inhibitor with a favorable safety profile, suitable for clinical development.^{[5][6]}

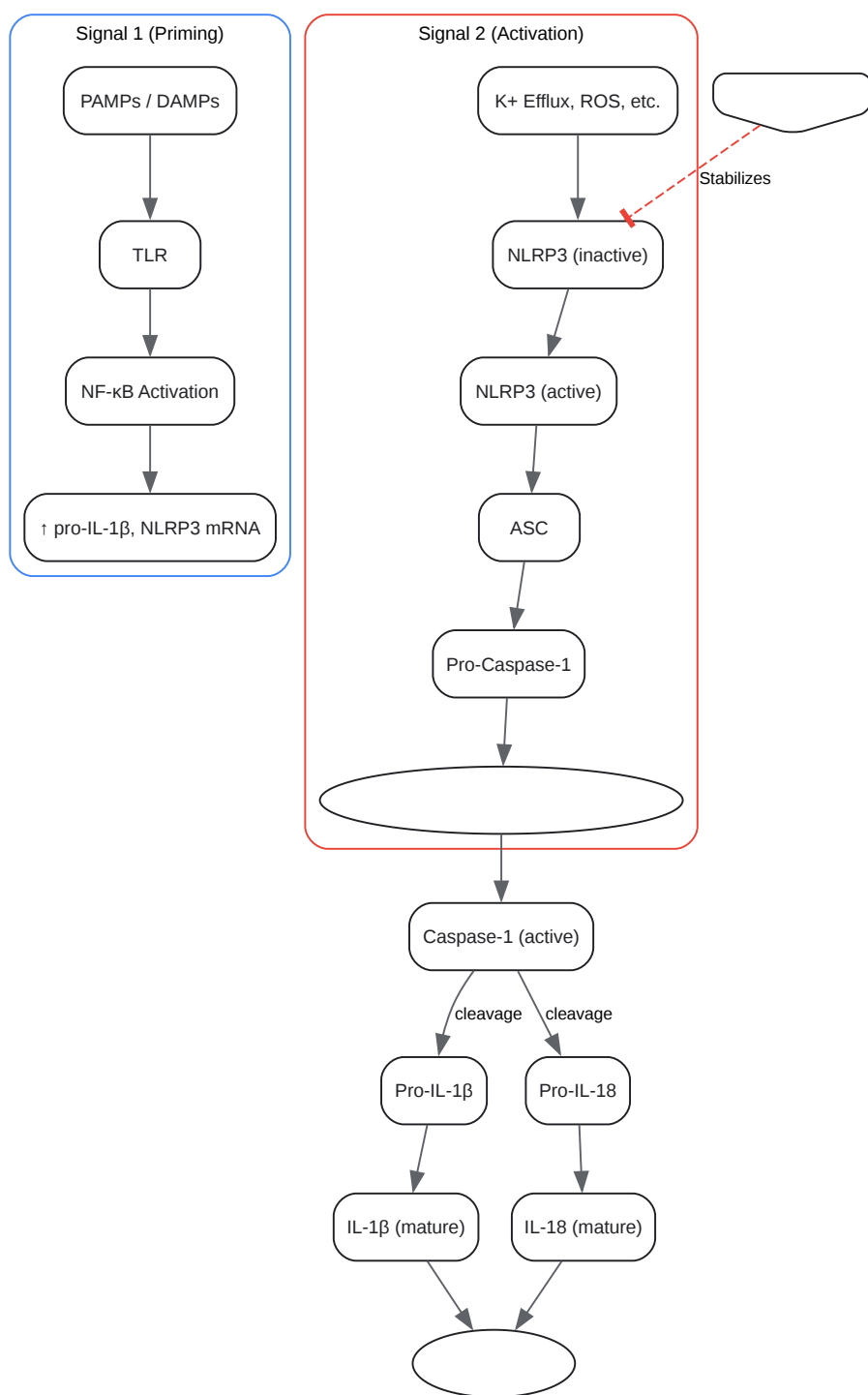
The journey to **AZD4144** began with the well-characterized NLRP3 inhibitor, MCC950. While a valuable tool compound, MCC950 exhibited certain liabilities that precluded its clinical advancement.^[5] The development of **AZD4144** involved a systematic medicinal chemistry campaign to navigate a complex SAR landscape, balancing on-target potency with the elimination of off-target effects and toxicity. This guide elucidates the key structural modifications and strategic decisions that led to the identification of **AZD4144** as a clinical candidate.

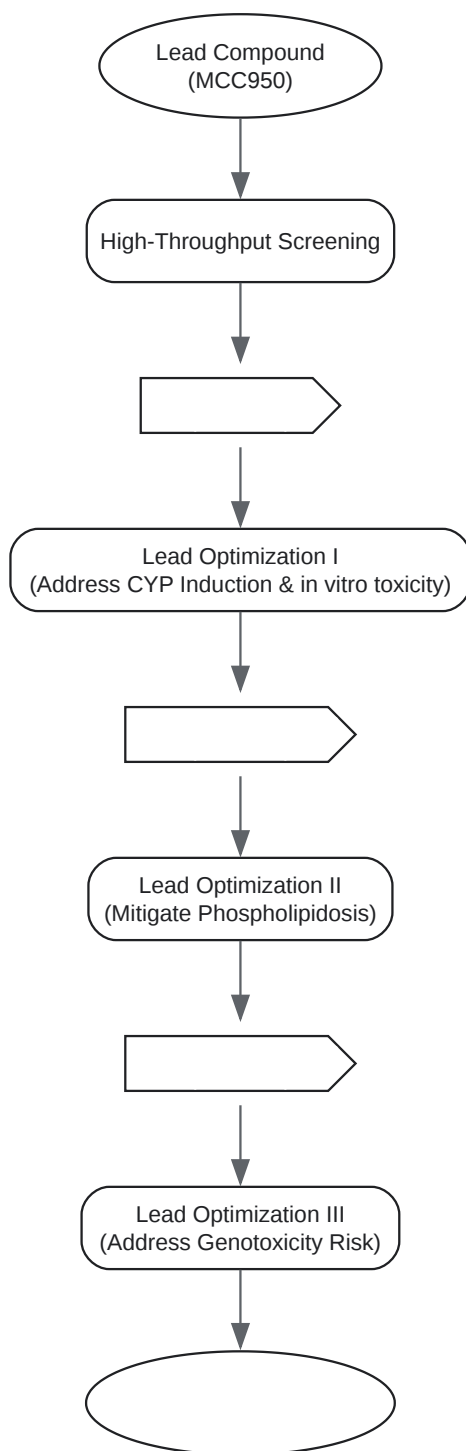
Mechanism of Action

AZD4144 exerts its inhibitory effect through direct binding to the NACHT domain of the NLRP3 protein.^[5] This interaction stabilizes the inactive conformation of NLRP3, thereby preventing its oligomerization and the subsequent assembly of the inflammasome complex.^{[1][7]} **AZD4144** has been shown to compete with MCC950 for binding, indicating a shared or overlapping binding site.^{[1][7]}

NLRP3 Inflammasome Signaling Pathway

The following diagram illustrates the canonical NLRP3 inflammasome activation pathway and the point of intervention for **AZD4144**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery of AZD4144, a Selective and Potent NLRP3 Inhibitor for the Treatment of Inflammatory Diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. drughunter.com [drughunter.com]
- 3. Inflammasome Signaling | Cell Signaling Technology [cellsignal.com]
- 4. Structural Mechanisms of NLRP3 Inflammasome Assembly and Activation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Discovery of AZD-4144, a potent, direct and selective NLRP3 inflammasome inhibitor | BioWorld [bioworld.com]
- 6. researchgate.net [researchgate.net]
- 7. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [AZD4144 Structure-Activity Relationship: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15614689/docs#azd4144-structure-activity-relationship-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)